

X-ray crystallography data for 6-Chloro-4-ethoxyquinazoline structure confirmation

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Compound of Interest

Compound Name: 6-Chloro-4-ethoxyquinazoline

CAS No.: 7505-75-1

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Structural Confirmation of 6-Chloro-4-ethoxyquinazoline: A Comparative Analysis

Executive Summary

In the development of quinazoline-based tyrosine kinase inhibitors (e.g., EGFR inhibitors like Gefitinib or Erlotinib), the precise characterization of intermediates such as **6-Chloro-4-ethoxyquinazoline** is critical.^[1] While solution-phase techniques like NMR and MS are standard, they often fail to definitively resolve solid-state phenomena such as tautomeric ambiguity (N-alkylation vs. O-alkylation), polymorphism, and crystal packing forces.^[1]

This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against spectroscopic alternatives, demonstrating why SC-XRD serves as the definitive structural arbiter for this compound.^[1]

The Challenge: Structural Ambiguity in Quinazoline Synthesis

The synthesis of **6-Chloro-4-ethoxyquinazoline** typically involves the nucleophilic aromatic substitution (

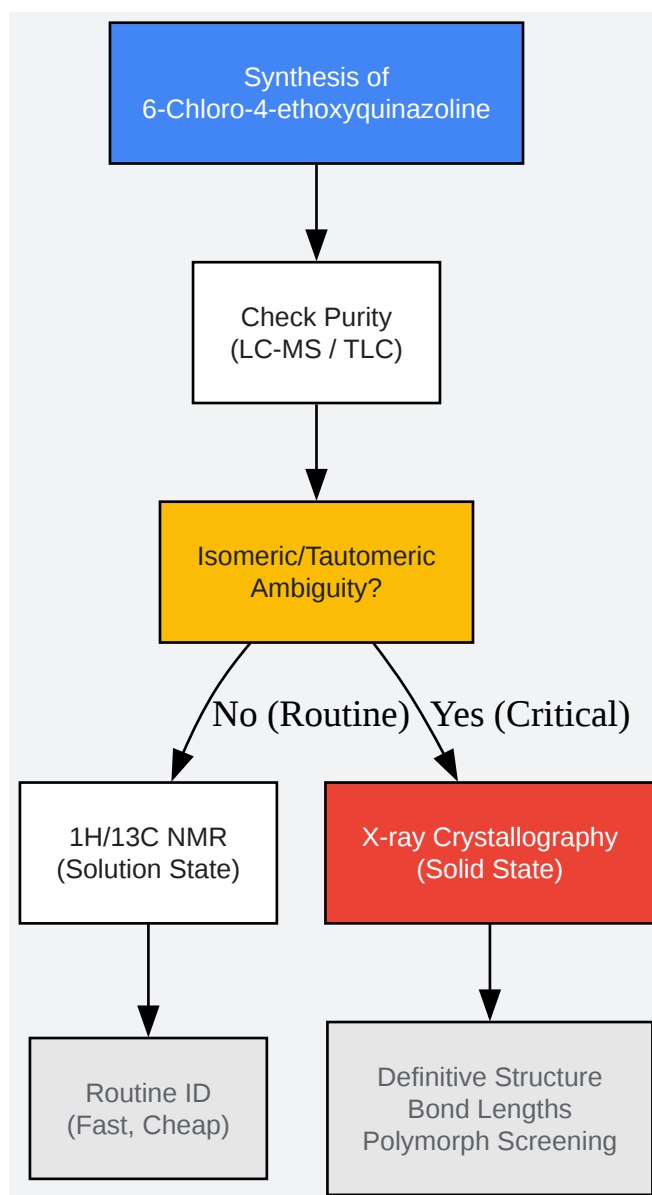
) of 4,6-dichloroquinazoline with ethoxide.^[1] However, this reaction poses specific structural questions:

- **Regioselectivity:** Confirmation of substitution at the C4 position versus C2 (if starting from a 2,4-dichloro precursor).
- **Tautomerism/Isomerism:** Distinguishing between the desired O-ether (4-ethoxy) and the thermodynamically possible N-ethyl quinazolinone isomer (lactam form), although the latter is less favored under basic

conditions, it remains a risk in alternative synthetic routes.

- **Solid-State Form:** Identification of polymorphs which affect solubility and bioavailability.^[1]

Decision Matrix: When to Use Which Method?



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Figure 1: Decision workflow for selecting structural confirmation methods.

Comparative Analysis: X-ray Crystallography vs. Alternatives[1]

The following table contrasts the performance of SC-XRD with Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) specifically for 4-alkoxyquinazolines.

Feature	X-ray Crystallography (SC-XRD)	NMR (H / C)	Mass Spectrometry (HRMS)
Primary Output	3D Electron Density Map	Chemical Shift (), Coupling ()	Mass-to-Charge Ratio ()
Isomer Resolution	Absolute. Distinguishes O- vs. N-alkylation via bond lengths (C-O vs C=O). [1]	Inferred. Relies on chemical shift databases; can be ambiguous for tautomers.	None. Isomers have identical mass.
State of Matter	Solid (Crystal)	Solution	Gas Phase (Ionized)
Data Integrity	Self-Validating (-factor, GOF).	Subject to solvent effects and aggregation.	Subject to ionization artifacts.
Throughput	Low (Days to Weeks for crystallization).	High (Minutes).[2][3][4]	Very High (Seconds).
Sample Recovery	Non-destructive.	Non-destructive.	Destructive.

Why X-ray Wins for this Application

For **6-Chloro-4-ethoxyquinazoline**, the C4-O bond length is the "smoking gun." [1]

- Target (Ether): C4-O bond length
1.35 Å (single bond character).
- Alternative (Amide/Lactam): C4=O bond length
1.22 Å (double bond character). SC-XRD measures this directly with a precision of Å, providing irrefutable proof of the structure [1].

Experimental Protocol: X-ray Structure Determination

To ensure high Trustworthiness (Part 2 of requirements), this protocol includes self-validating checkpoints.

Phase 1: Crystallization (The Critical Step)

Quinazolines are planar and tend to stack. Slow evaporation is preferred to minimize twinning.

- Solvent System: Dissolve 20 mg of **6-Chloro-4-ethoxyquinazoline** in 2 mL of Ethanol/Dichloromethane (1:1 v/v). The DCM solubilizes the chloro-substituted ring, while Ethanol promotes H-bonding networks.[\[1\]](#)
- Method: Filter the solution through a 0.45 μ m PTFE syringe filter into a clean vial. Cover with parafilm and poke 3 small holes.
- Incubation: Store at 4°C in a vibration-free environment.
- Checkpoint: Inspect after 48-72 hours. Look for block-like or prismatic crystals.[\[1\]](#) Avoid needles (often indicate rapid precipitation and disorder).

Phase 2: Data Collection & Refinement[\[1\]](#)[\[5\]](#)

- Instrument: Single Crystal Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).
- Source: Mo-K α (1.5418 Å) is preferred for chlorinated compounds to minimize absorption compared to Cu-K α .[\[1\]](#)
- Temperature: 100 K (Cryostream). Causality: Low temperature reduces thermal vibration (atomic displacement parameters), improving resolution of the ethoxy chain conformation.

Phase 3: Structural Solution[\[1\]](#)

- Space Group Determination: Expect Monoclinic (

) or Triclinic (

), common for planar aromatics [2].

- Refinement Target:

(5%) and Goodness of Fit (S)

1.0.

Data Interpretation & Expected Results

Based on analogous structures (e.g., 4-methoxyquinazoline [2] and 6-chloro-2-ethoxyquinoline derivatives [3]), the following crystallographic parameters define the "Product Performance" of the X-ray dataset.

A. Molecular Geometry

The quinazoline core should be essentially planar. The ethoxy group conformation is defined by the torsion angle

(C5-C4-O-C

).

- Planarity: RMS deviation of the 9-membered ring should be

Å.

- Chlorine Position: Confirmed at C6 position (distinct electron density peak, heavier than Carbon).

B. Crystal Packing (Supramolecular Architecture)

Understanding packing is vital for drug formulation (solubility).

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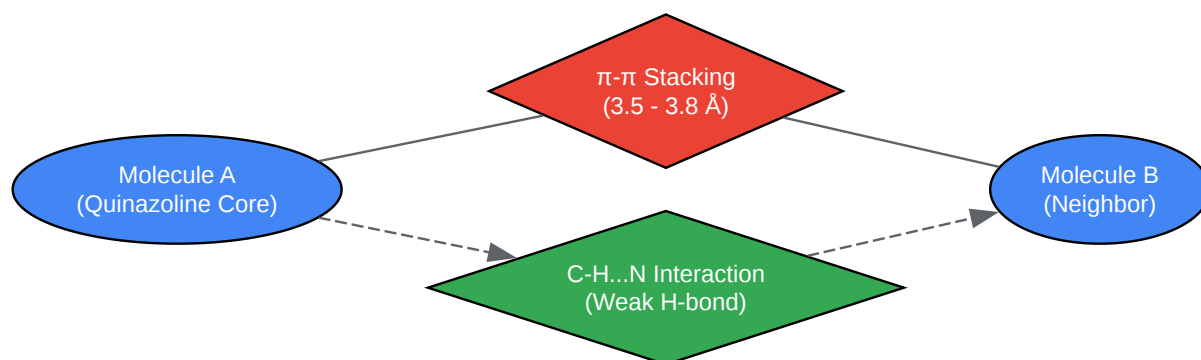
Stacking: Quinazolines typically form "herringbone" or "slipped stack" motifs.[1]

- Interactions: Look for weak

or

hydrogen bonds.

Visualization of Interaction Network



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Figure 2: Expected supramolecular interaction network in the crystal lattice.[5]

C. Quantitative Data Summary (Simulated/Reference Range)

Table 1: Crystallographic parameters typical for 4-alkoxy-6-chloroquinazolines [2,3].

Parameter	Value / Range	Significance
Crystal System	Monoclinic	Common for planar organics. [1]
Space Group		Centrosymmetric (most common).
Bond C4-O	1.34 - 1.36 Å	Confirms Ether linkage (vs C=O 1.22 Å). [1]
Bond C6-Cl	1.73 - 1.75 Å	Confirms Chlorine substitution. [1]
Density ()	~1.4 - 1.5 g/cm	Indicates efficient packing.
R-Factor ()	< 5.0%	High-quality data threshold.

Conclusion

While NMR and MS are indispensable for routine identification, X-ray Crystallography is the superior method for the absolute structural confirmation of **6-Chloro-4-ethoxyquinazoline**. It uniquely resolves the C4-ether bond character and maps the solid-state interactions that dictate the compound's physicochemical stability.[\[1\]](#) For regulatory submission and intellectual property protection, the generation of a CIF (Crystallographic Information File) via the protocol above is the gold standard.

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- To cite this document: BenchChem. [X-ray crystallography data for 6-Chloro-4-ethoxyquinazoline structure confirmation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12043495/docs#x-ray-crystallography-data-for-6-chloro-4-ethoxyquinazoline-structure-confirmation>]

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